

Application Notes and Protocols for the Use of Decalin in Spectroscopy

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Compound of Interest

Compound Name: *Decaline*

Cat. No.: *B1670448*

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Introduction

Decalin (decahydronaphthalene) is a versatile non-polar solvent widely utilized in various spectroscopic applications.^{[1][2][3]} Its key properties, including chemical inertness, a broad transparency window in the UV-Visible and Infrared regions, and its ability to dissolve a wide range of non-polar compounds, make it an excellent choice for spectroscopic analysis.^[3] This document provides detailed application notes and protocols for the use of decalin as a solvent in UV-Visible, Fluorescence, Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Decalin exists as two stereoisomers: cis-decalin and trans-decalin.^{[2][3]} The trans isomer is energetically more stable.^[2] Both isomers are colorless liquids with an aromatic odor.^{[1][2]}

Key Physicochemical Properties of Decalin

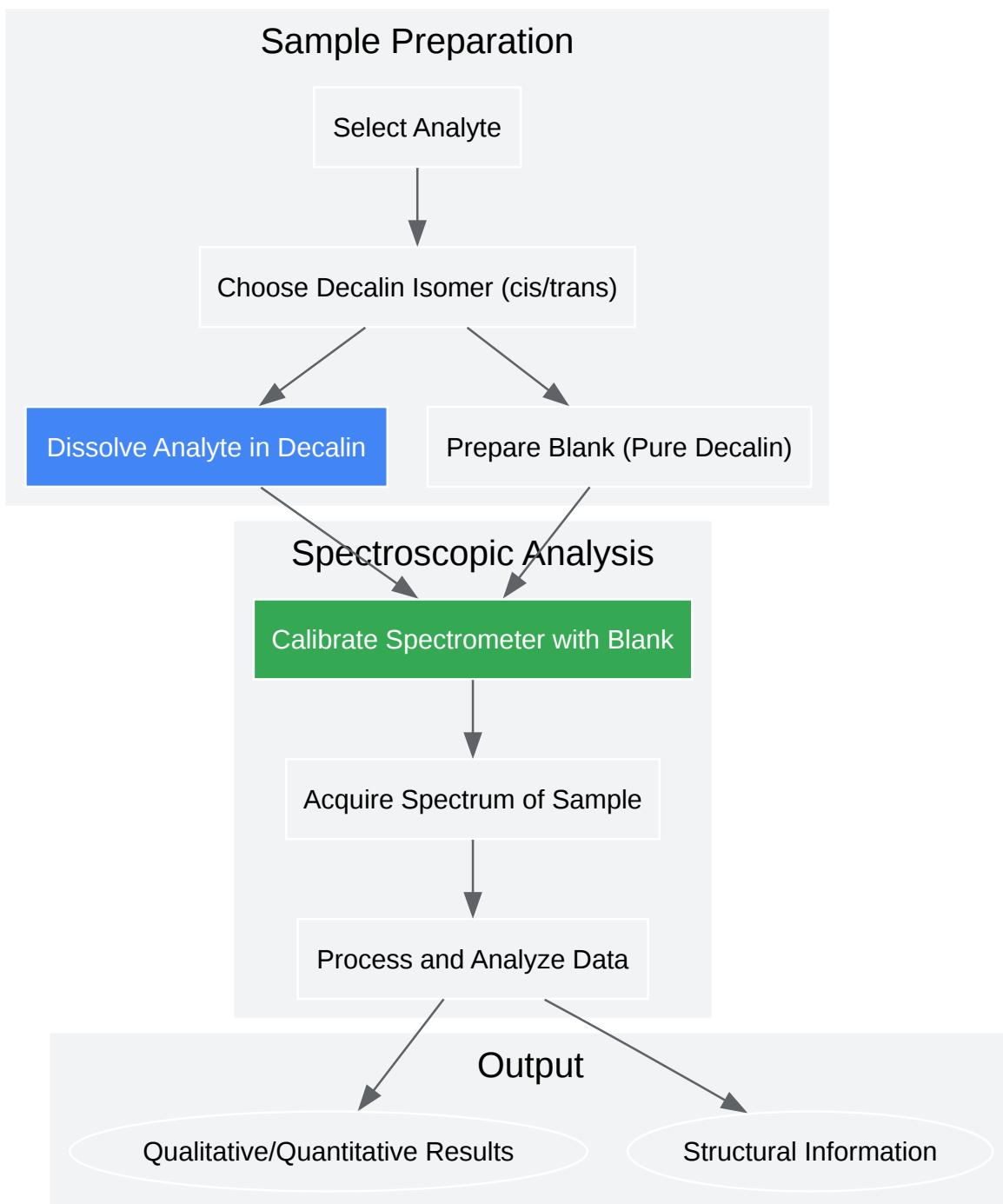
A summary of the key physical and chemical properties of cis- and trans-decalin is presented below. These properties are crucial for sample preparation and interpretation of spectroscopic data.

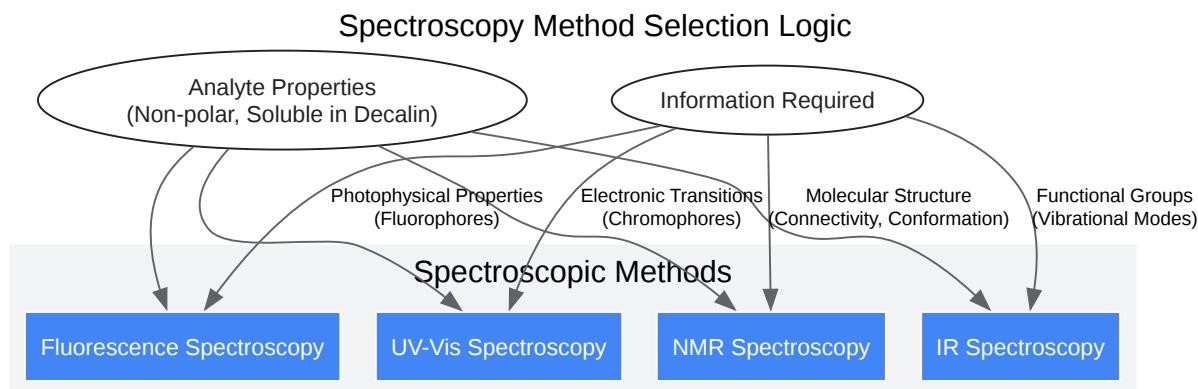
Property	cis-Decalin	trans-Decalin	Reference
Molar Mass	138.25 g/mol	138.25 g/mol	[2]
Appearance	Colorless liquid	Colorless liquid	[2]
Density	0.896 g/cm ³	0.864 g/cm ³	[2]
Melting Point	-42.9 °C	-30.4 °C	[2]
Boiling Point	195.774 °C	187.273 °C	[4]
Solubility in Water	Insoluble	Insoluble	[1]

General Experimental Workflow

The following diagram illustrates a general workflow for utilizing decalin as a non-polar solvent in a typical spectroscopic experiment.

General Workflow for Spectroscopy in Decalin





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References

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